

Succinonitrile-d4: Technical Data & Handling

FAQ

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Compound Focus: Succinonitrile-d4

CAS No.: 23923-29-7

Cat. No.: S1938142

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Q1: What are the basic identifiers and properties of Succinonitrile-d4?

The table below summarizes the key physicochemical data for this compound [1].

Property	Value / Description
CAS Number	23923-29-7 [1]
Isotopic Purity	98 atom % D [1]
Assay	99% (CP) [1]
Physical Form	Solid [1]
Melting Point	49-56 °C [1]

Q2: What are the specific hazard classifications and safe storage practices?

Based on the supplier's safety data, the primary hazards and storage requirements are as follows [1]:

Category	Specifics
GHS Hazard Statements	Warning - May be harmful if swallowed (H302). - Causes skin irritation (H315). - Causes serious eye irritation (H319). - May cause respiratory irritation (H335) [1].
Target Organ	Respiratory system [1].
Storage Class Code	11 - Combustible Solids [1].
Flash Point	113 °C (235.4 °F) - closed cup [1].

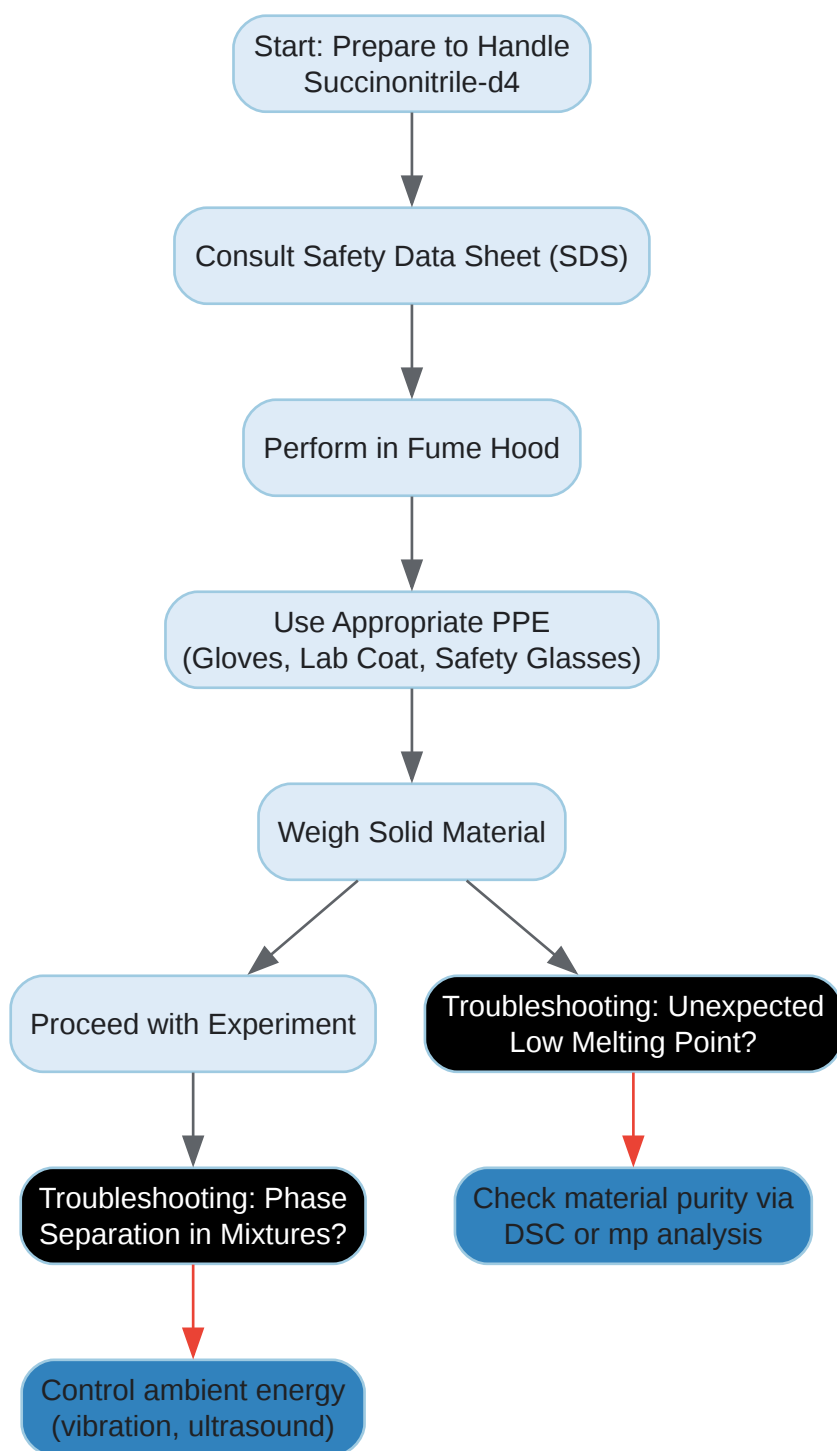
Q3: How should I store Succinonitrile-d4? Store as a **combustible solid** in a cool, well-ventilated area. Keep the container tightly closed. Since it is a solid with a melting point around 58 °C, ensure storage temperatures are kept well below this point and away from any potential ignition sources [1] [2].

Q4: What should I do if I encounter issues with the solid material before use?

- **Purity Check:** If you suspect purity issues, note that high-purity succinonitrile is known to be a plastic crystal with a specific melting behavior. Literature suggests that long-term purity can be assessed by monitoring melting point depression or using differential scanning calorimetry [2].
- **Phase Separation in Solution:** If you are using succinonitrile in a solution (e.g., with water) and observe unexpected phase separation, research indicates that external fields like ultrasound can dynamically alter the morphology of the separated phases. Controlling ambient energy inputs is crucial for consistent experimental results [3].

Experimental Workflow for Handling

For your technical support documents, the following workflow outlines the key steps for safe handling and troubleshooting:



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Seeking More Detailed Information

The information available provides a solid foundation for safe handling but lacks in-depth troubleshooting. For a complete operational guide, I recommend these steps:

- **Consult the Source:** Directly contact **Sigma-Aldrich (now MilliporeSigma) Customer Service** for the most current Safety Data Sheet (SDS) and detailed handling recommendations, as they are the supplier [1].
- **Search Scientific Literature:** Perform a targeted search in scientific databases for "**succinonitrile-d4**" or "deuterated succinonitrile" to find peer-reviewed papers that describe specific experimental procedures and storage practices used by other research groups.

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References

1. - Succinonitrile D 98atom 23923-29-7 d 4 [sigmaaldrich.com]
2. - Wikipedia Succinonitrile [en.wikipedia.org]
3. In-situ observation of phase separation dynamics for ... [sciencedirect.com]

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